

Technical Guide: Safety and Properties of Barium 4-(1,1-dimethylethyl)benzoate

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Compound of Interest

Compound Name: *Barium 4-(1,1-dimethylethyl)benzoate*

Cat. No.: *B158534*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available safety and property information for **Barium 4-(1,1-dimethylethyl)benzoate**. It is intended for informational purposes for a technical audience and should not be substituted for a formal Safety Data Sheet (SDS) provided by the manufacturer. Specific toxicological and ecotoxicological data for this compound are not readily available in the public domain; therefore, this guide also draws upon general information for barium compounds.

Chemical Identification and Physical Properties

Barium 4-(1,1-dimethylethyl)benzoate, also known as Barium 4-tert-butylbenzoate, is an organometallic compound.^[1] Below is a summary of its key identification and physical and chemical properties.

Property	Value
Chemical Name	Barium 4-(1,1-dimethylethyl)benzoate
Synonyms	Barium 4-tert-butylbenzoate, Benzoic acid, 4-(1,1-dimethylethyl)-, barium salt
CAS Number	10196-68-6
Molecular Formula	C ₂₂ H ₂₆ BaO ₄
Molecular Weight	491.77 g/mol [1][2]
Appearance	White powder
Melting Point	164.5-165.5 °C[1]
Boiling Point	283.3 °C at 760 mmHg[1]
Density	1.056 g/cm ³ [1]
Flash Point	134.9 °C[1]
Solubility in H ₂ O	Not available
Storage Temperature	2-8°C Refrigerator

Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized approach to hazard communication. The available information for **Barium 4-(1,1-dimethylethyl)benzoate** indicates the following hazard classifications.

GHS Hazard Statements[1]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H361: Suspected of damaging fertility or the unborn child.

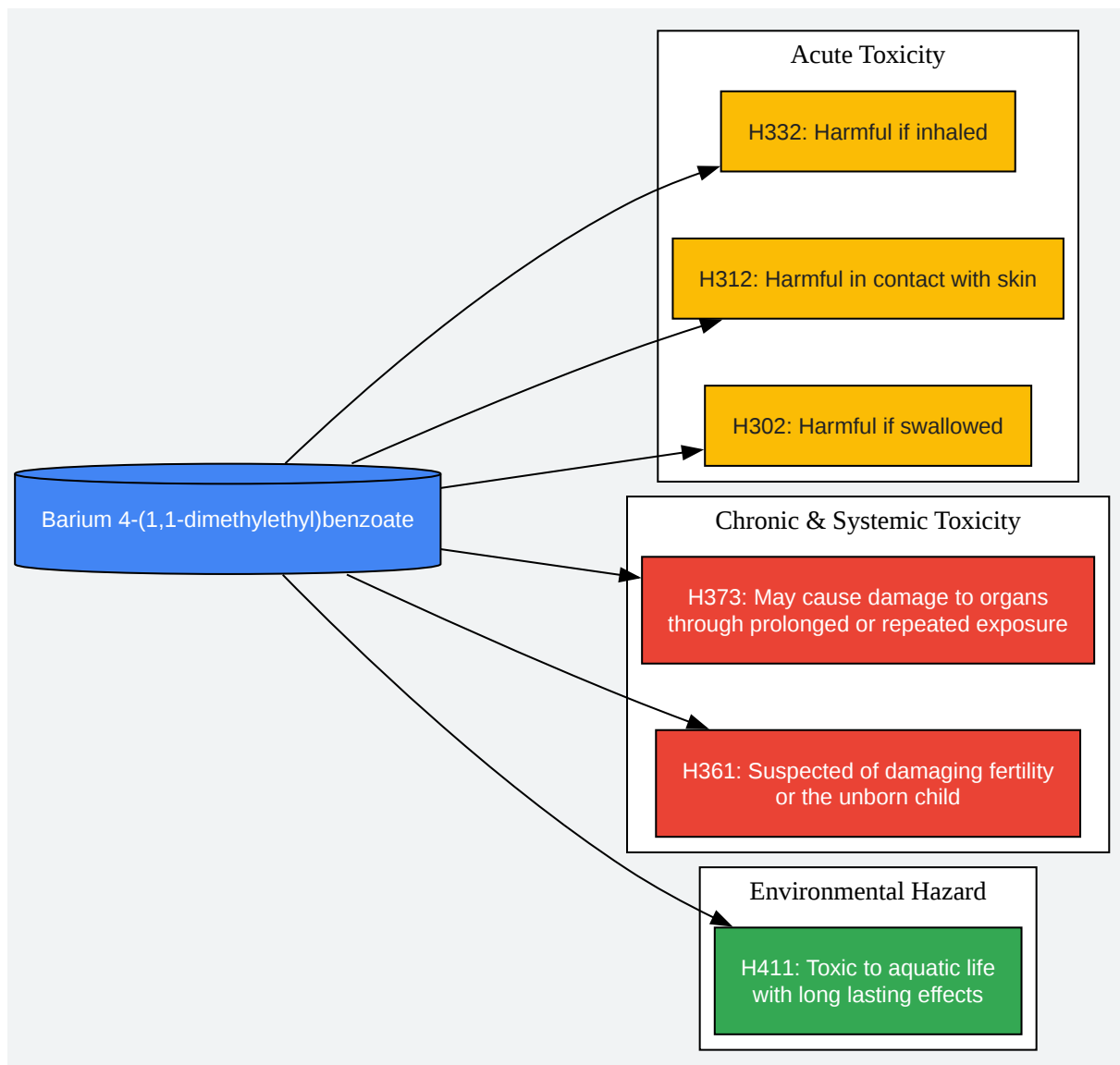
- H373: May cause damage to organs through prolonged or repeated exposure.
- H411: Toxic to aquatic life with long lasting effects.

GHS Pictograms

The hazard statements correspond to the following GHS pictograms:

- GHS07: Exclamation Mark (for acute toxicity, skin/eye irritation, skin sensitization, respiratory tract irritation, narcotic effects)
- GHS08: Health Hazard (for carcinogenicity, mutagenicity, reproductive toxicity, respiratory sensitizer, target organ toxicity, aspiration toxicity)
- GHS09: Environment (for hazardous to the aquatic environment)

The logical relationship between the hazard statements and their categories is visualized in the diagram below.



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GHS Hazard Classification Overview

Toxicological Information

Specific quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **Barium 4-(1,1-dimethylethyl)benzoate** are not readily found in publicly accessible literature. The hazard assessment is therefore based on the provided GHS classifications and general knowledge of soluble barium compounds.

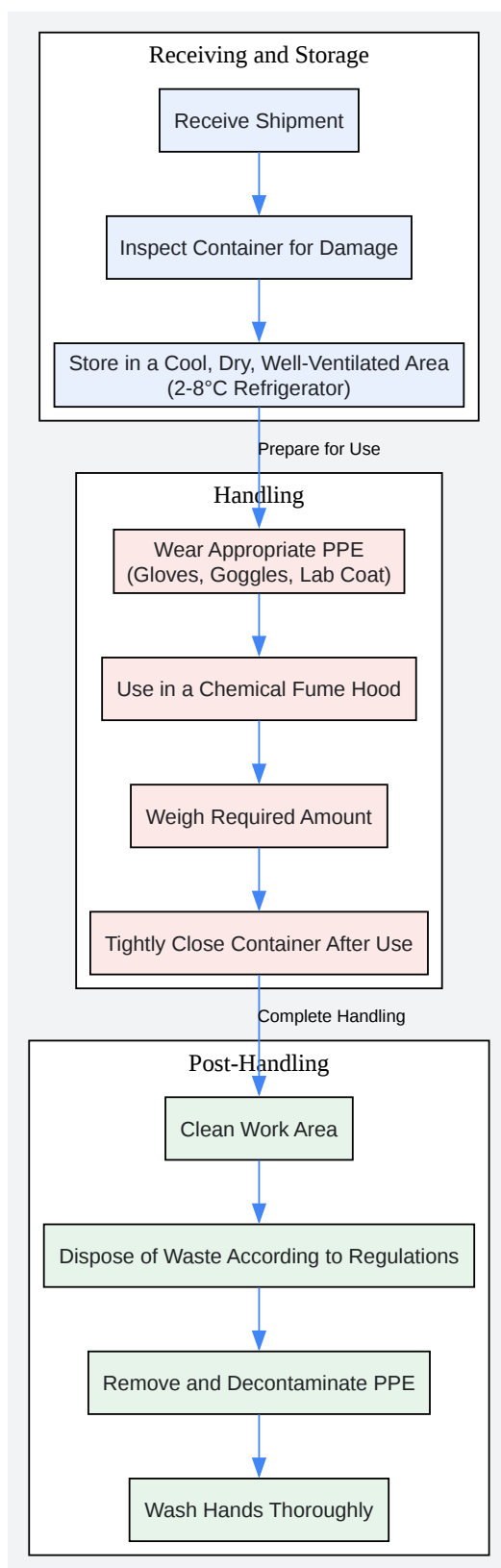
Soluble barium compounds are known to be toxic. The primary health concerns associated with barium overexposure include gastrointestinal distress and effects on the cardiovascular and nervous systems. Because overexposure to barium may cause adverse gastrointestinal effects and hypokalemia, individuals with compromised gastrointestinal tract, cardiac, or muscular function may be more susceptible to barium poisoning.[3] The Department of Health and Human Services and the International Agency for Research on Cancer have not assessed the carcinogenicity of barium.[3]

Handling and Storage

Proper handling and storage procedures are crucial for minimizing exposure and ensuring safety in a laboratory setting.

Recommended Handling and Storage Workflow

The following diagram outlines a general workflow for the safe handling and storage of **Barium 4-(1,1-dimethylethyl)benzoate**.



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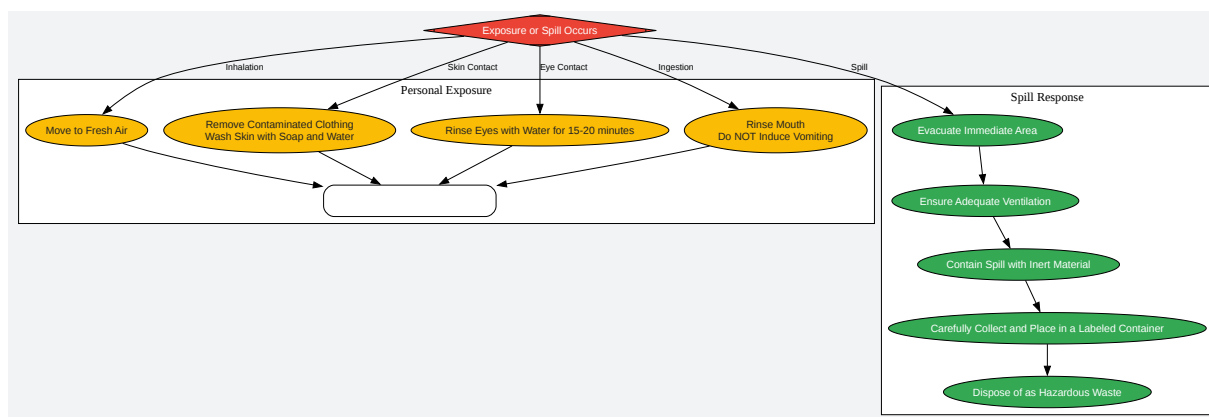
Safe Handling and Storage Workflow

First-Aid and Emergency Procedures

In the event of exposure or a spill, the following general first-aid and emergency procedures for barium compounds should be followed.

Emergency Response Protocol

The diagram below illustrates a logical flow of actions to be taken in an emergency situation.



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Emergency Response Workflow

Experimental Protocols

Detailed experimental protocols for the synthesis or toxicological testing of **Barium 4-(1,1-dimethylethyl)benzoate** are not available in the public domain. Researchers should develop their own protocols in accordance with standard laboratory safety practices and regulations.

Environmental Information

Barium 4-(1,1-dimethylethyl)benzoate is classified as toxic to aquatic life with long-lasting effects (H411).[1] Therefore, it should not be released into the environment. All waste materials should be disposed of in accordance with local, state, and federal regulations for hazardous waste. The environmental fate of barium compounds depends on their solubility. Insoluble forms like barium sulfate and carbonate can persist in the environment.[4]

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